

Application Notes and Protocols: Experimental Design for Endocrine Disruption Studies with Flugestone

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Compound of Interest

Compound Name: *Flugestone*

CAS No.: 337-03-1

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Introduction

Flugestone, also known as flurogestone acetate, is a potent synthetic progestin primarily used in veterinary medicine for estrus synchronization in sheep and goats.[1][2] Its chemical structure is 17 α -acetoxy-9 α -fluoro-11 β -hydroxyprogesterone.[2] **Flugestone** acetate's primary pharmacological action is its progestational activity, which is approximately 20 to 25 times more potent than progesterone.[3][4][5] It functions by binding to progesterone receptors, exerting negative feedback on the hypothalamo-pituitary axis, which suppresses the release of gonadotropins and consequently inhibits terminal follicular growth and ovulation.[3]

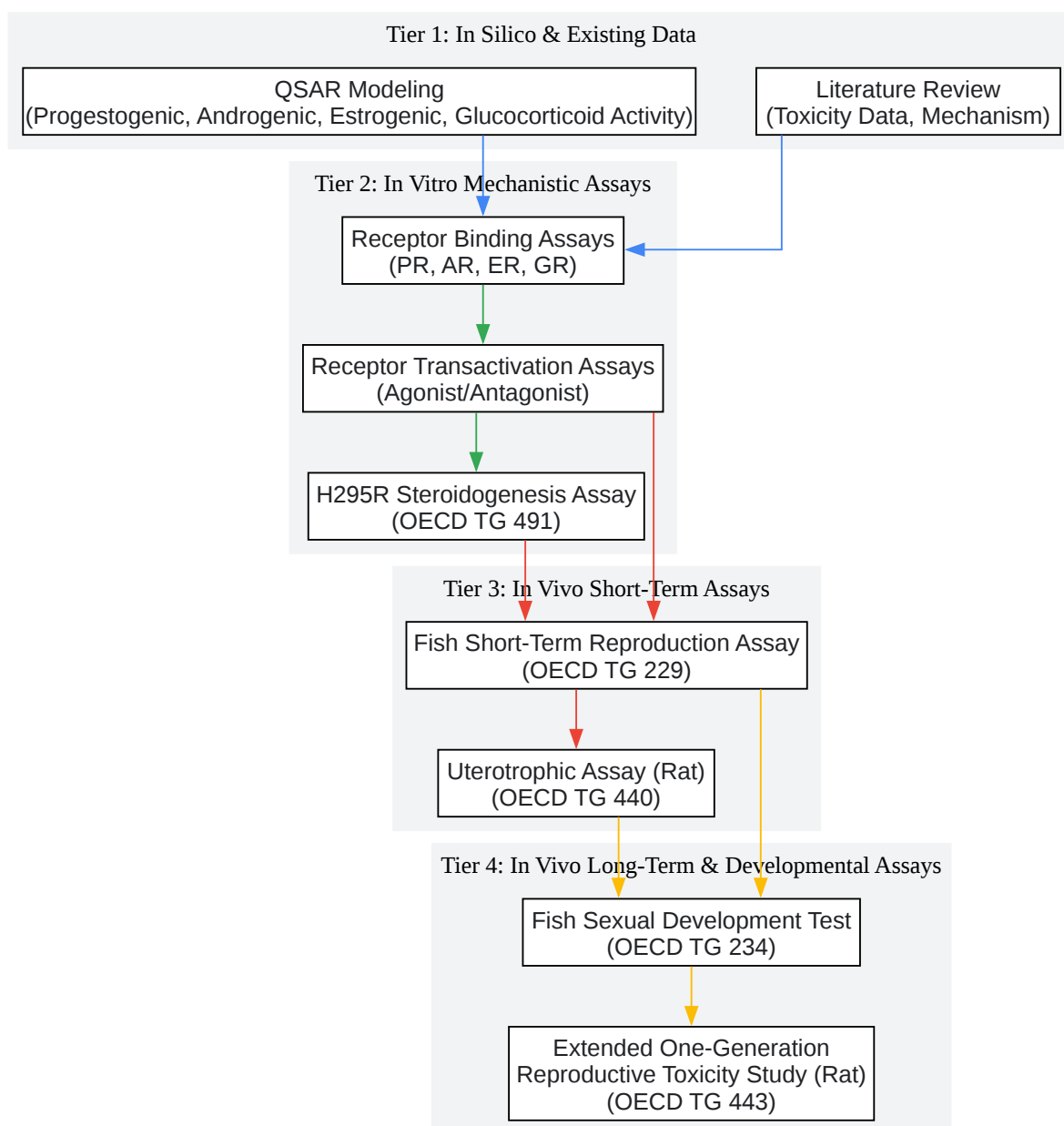
While its primary activity is progestogenic, it has also been noted to possess some glucocorticoid effects.[1] Importantly, studies have indicated it is devoid of significant estrogenic and androgenic activity.[1] As a potent steroid hormone analogue, **Flugestone** is a candidate for endocrine disruption testing to fully characterize its potential off-target effects and environmental impact. Synthetic progestins are considered emerging endocrine disrupting

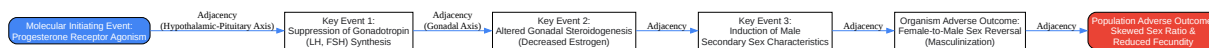
compounds (EDCs) that can alter reproductive fitness and development in non-target organisms, particularly in aquatic environments.[6]

These application notes provide a comprehensive experimental framework for assessing the endocrine-disrupting potential of **Flugestone**, in line with international guidelines from the Organisation for Economic Co-operation and Development (OECD).[7][8][9] The protocols herein describe a tiered approach, beginning with in vitro assays to determine molecular initiating events and progressing to in vivo studies to assess adverse outcomes in whole organisms.

Tiered Experimental Workflow

A tiered approach is recommended to systematically evaluate the endocrine-disrupting potential of **Flugestone**. This begins with in vitro assays to screen for potential hormonal activities and mechanisms of action, followed by in vivo studies to investigate integrated physiological effects and adverse reproductive or developmental outcomes.





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